

Technical Guide: Spectroscopic Characterization of Ethyl 2-amino-6-bromobenzoate

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Compound of Interest

Compound Name: Ethyl 2-amino-6-bromobenzoate

CAS No.: 153500-75-5

Cat. No.: B178098

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Introduction & Synthetic Context

Ethyl 2-amino-6-bromobenzoate (CAS: 153500-75-5) is a densely functionalized aromatic scaffold.^{[1][2][3]} Its structural value lies in the "ortho-ortho" substitution pattern: the amino group at position 2 and the bromine atom at position 6 flank the ester moiety.^{[1][2]} This steric crowding forces the ester group out of planarity, influencing both its reactivity and spectroscopic signature.^[1]

In drug discovery, this compound serves as a "bifunctional linchpin." The amino group functions as a nucleophile, while the bromine atom serves as an electrophilic handle for palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) or cyclization reactions.^{[1][2]}

Synthesis & Impurity Profile

To interpret spectroscopic data accurately, one must understand the synthesis.^[1] The compound is typically derived via Fischer esterification of 2-amino-6-bromobenzoic acid (CAS 20776-48-1).^{[1][2][3]}

- Primary Impurity: Unreacted acid (detectable by broad -COOH signal in

H NMR >11 ppm).[1][2]

- Regioisomeric Impurity: Ethyl 2-amino-4-bromobenzoate (arising from impure starting material).[1][2] Distinguishing these isomers is critical and relies on coupling constants (J-values) in the aromatic region.[1][2]

Spectroscopic Characterization

Nuclear Magnetic Resonance (¹H NMR)

The

¹H NMR spectrum is the definitive tool for structural validation.[1] The 1,2,3-trisubstituted benzene ring creates a distinct "Doublet-Triplet-Doublet" pattern (often appearing as d-t-d or d-dd-d depending on resolution).[1][2]

Solvent: CDCl₃

(Chloroform-d) is recommended to prevent exchange broadening of the amine protons.[1][2]

Data Assignment Table

Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
Ar-H5	Aromatic CH	7.15 – 7.25	Doublet (d)	1H		Ortho to Br (Deshielded). [1] [2] [3]
Ar-H4	Aromatic CH	6.95 – 7.05	Triplet (t)	1H		Meta to both substituents. [1] [2] [3]
Ar-H3	Aromatic CH	6.60 – 6.70	Doublet (d)	1H		Ortho to NH (Shielded). [1] [2] [3]
NH	Amine	5.00 – 6.00	Broad Singlet	2H	-	Chemical shift varies with concentration/moisture. [1] [2] [3]
OCH	Ester Ethyl	4.40 – 4.45	Quartet (q)	2H		Downfield shift due to ester oxygen. [1] [2] [3]
CH	Ester Ethyl	1.38 – 1.42	Triplet (t)	3H		Typical terminal methyl. [1] [2] [3]

“

Critical Analysis: The key diagnostic is the chemical shift difference between H3 and H5.[1] H3 is significantly shielded (upfield, ~6.6 ppm) by the electron-donating amino group.[1] H5 is deshielded (downfield, >7.1 ppm) by the electron-withdrawing bromine.[1] In the 2-amino-4-bromo isomer, the coupling pattern changes to a doublet (

) and a meta-coupled doublet (

), lacking the clean triplet of the 2,6-isomer.[1][2]

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the functional groups and the steric environment of the carbonyl.[1]

- Amine Stretching (

): Two bands (symmetric/asymmetric) at 3480 cm

and 3360 cm

. [1][2] The separation indicates a primary amine. [1]

- Ester Carbonyl (

): A strong band at 1715–1725 cm

. [1][2]

- Note: Typically, conjugated esters appear lower (~1690 cm

). [1] However, the bulky 2,6-disubstitution forces the carbonyl out of the aromatic plane, reducing conjugation and shifting the frequency higher (back towards aliphatic ester values). [1]

- Aromatic C=C: 1610, 1580 cm

. [1]

- C-O Stretch: 1260–1280 cm

.[\[1\]](#)[\[2\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides confirmation of the bromine isotope pattern.[\[1\]](#)

- Ionization Mode: ESI (+) or EI.
- Molecular Ion (

): 243 / 245 (approximate m/z).[\[1\]](#)
- Isotopic Pattern: A distinctive 1:1 ratio between the

and

peaks confirms the presence of a single Bromine atom (

Br and

Br).[\[1\]](#)
- Fragmentation (EI):
 - Loss of Ethoxy group (

).[\[1\]](#)[\[2\]](#)
 - Loss of CO (

) following ester cleavage.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol A: NMR Sample Preparation for Regio-Purity

To ensure detection of the 4-bromo isomer.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Mass: Weigh 10-15 mg of the sample into a clean vial.

- Solvent: Add 0.6 mL of CDCl₃

(neutralized with basic alumina if the amine is acid-sensitive, though typically stable).

- Dissolution: Sonicate for 30 seconds to ensure complete homogeneity.
- Acquisition:
 - Set relaxation delay () to seconds to allow accurate integration of aromatic protons.
 - Acquire at least 64 scans to resolve minor isomeric impurity satellite peaks.^[1]

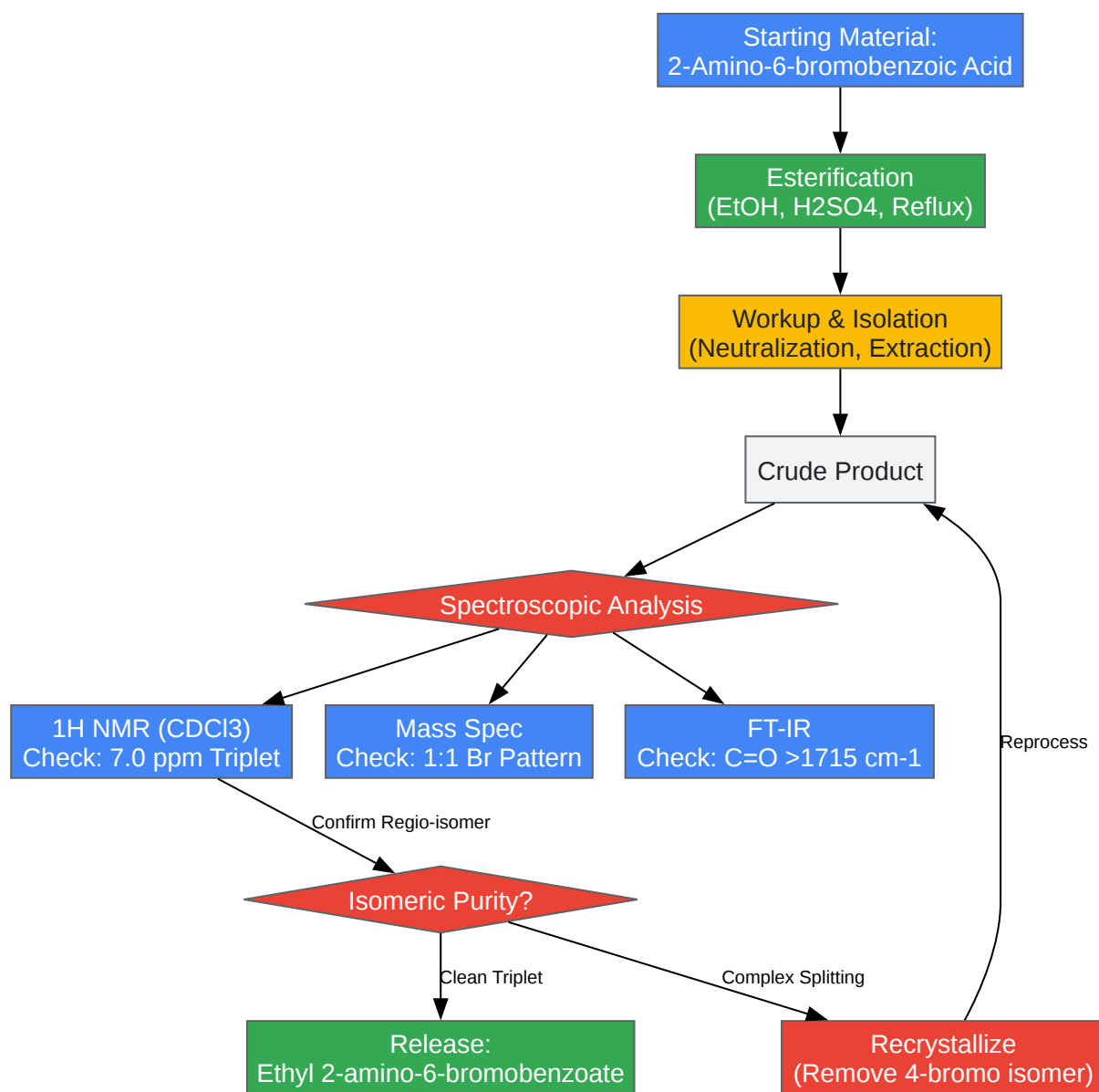
Protocol B: HPLC Purity Assessment

Spectroscopy alone is insufficient for quantitative purity.^[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).^[1]
- Mobile Phase A: Water + 0.1% Formic Acid.^[1]
- Mobile Phase B: Acetonitrile.^[1]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic absorption) and 310 nm (specific to the aminobenzoate chromophore).^[1]

Visualization of Characterization Workflow

The following diagram illustrates the logical flow for synthesizing and validating **Ethyl 2-amino-6-bromobenzoate**, highlighting the decision points for impurity identification.



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Figure 1: Characterization workflow emphasizing the critical NMR checkpoint for distinguishing the 2,6-disubstituted product from potential 2,4-isomers.

References

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Sources

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